

5-trans U-46619 stability and storage conditions

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Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B1257229

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5-trans U-46619 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **5-trans U-46619**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the **5-trans U-46619** upon arrival?

A1: Upon receipt, **5-trans U-46619**, which is typically supplied as a solution in methyl acetate, should be stored at -20°C.^[1]^[2] At this temperature, the product is stable for at least two years.^[2]

Q2: I need to use a solvent other than methyl acetate. How should I prepare my stock solution?

A2: To change the solvent, the methyl acetate can be evaporated under a gentle stream of nitrogen. Immediately afterward, dissolve the compound in the desired solvent, such as DMSO, ethanol, or dimethylformamide (DMF).^[1] It is recommended to then aliquot the stock solution into single-use vials and store them at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles.^[3]

Q3: What is the stability of **5-trans U-46619** in organic stock solutions?

A3: Stock solutions of U-46619 (the cis-isomer, with similar expected stability to the trans-isomer) in organic solvents are stable for up to 6 months when stored at -80°C and for up to 1 month when stored at -20°C.[3] To ensure maximum stability, it is crucial to use tightly sealed containers and minimize exposure to air and light.

Q4: Can I prepare and store aqueous solutions of **5-trans U-46619**?

A4: It is not recommended to store aqueous solutions of **5-trans U-46619** for more than one day.[1] For experiments requiring an aqueous buffer, it is best to prepare the solution fresh on the day of use. To prepare an aqueous solution, the methyl acetate should first be evaporated, and the compound should then be dissolved in the aqueous buffer of choice.[1]

Q5: What are the solubility limits of **5-trans U-46619** in common solvents?

A5: **5-trans U-46619** has good solubility in several organic solvents and limited solubility in aqueous buffers. Please refer to the solubility data table below for specific concentrations.[2]

Data Presentation

Table 1: Storage Conditions and Stability

Form	Solvent	Storage Temperature	Stability
As Supplied	Methyl Acetate	-20°C	≥ 2 years[2]
Stock Solution	Organic Solvent (DMSO, Ethanol, DMF)	-20°C	Up to 1 month[3]
Stock Solution	Organic Solvent (DMSO, Ethanol, DMF)	-80°C	Up to 6 months[3]
Aqueous Solution	Aqueous Buffer (e.g., PBS)	4°C	Not recommended for more than one day[1]

Table 2: Solubility Data

Solvent	Approximate Solubility
Dimethylformamide (DMF)	50 mg/mL ^[2]
Dimethyl sulfoxide (DMSO)	50 mg/mL ^[2]
Ethanol	50 mg/mL ^[2]
PBS (pH 7.2)	1 mg/mL ^[2]

Troubleshooting Guide

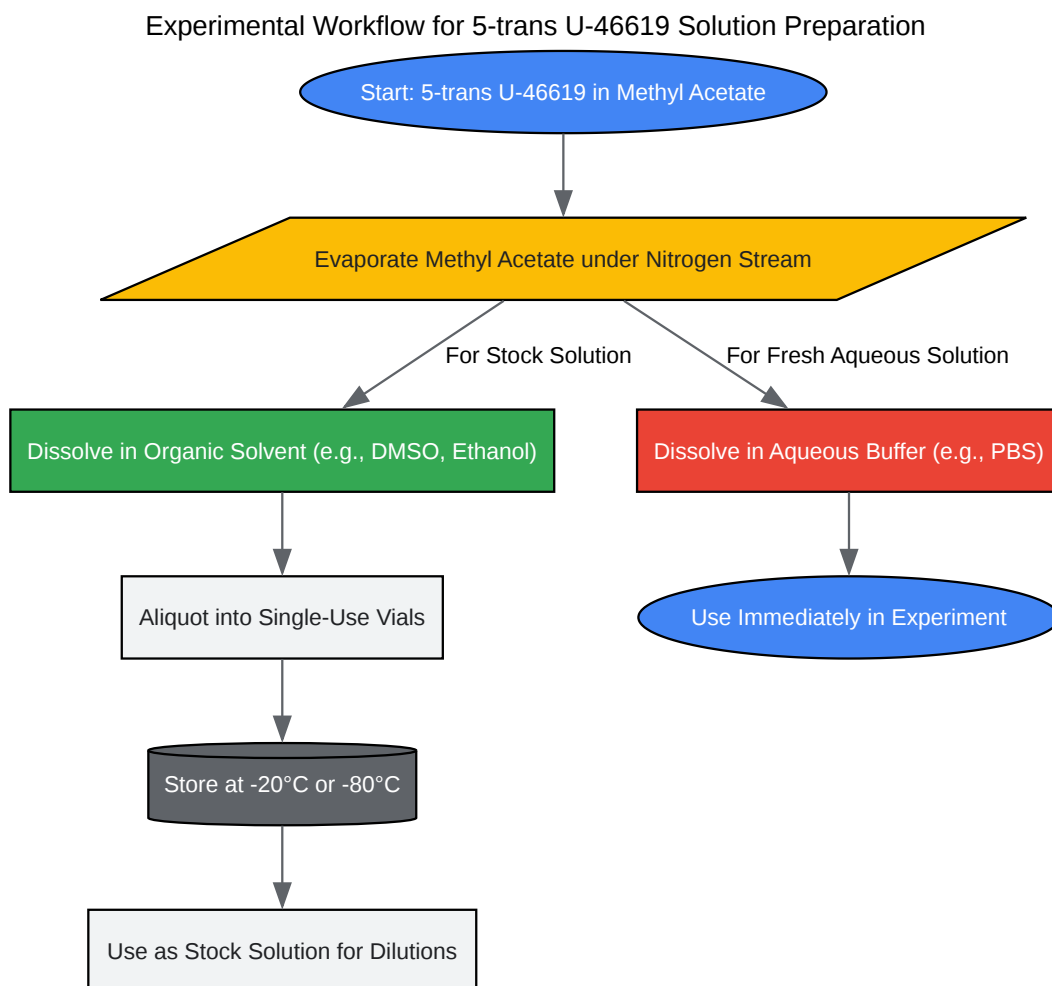
Issue	Possible Cause	Recommended Solution
Precipitation in aqueous buffer	The solubility limit in the aqueous buffer has been exceeded.	Ensure the final concentration does not exceed 1 mg/mL in PBS (pH 7.2).[2] For higher concentrations, consider using a co-solvent system if experimentally permissible. Prepare fresh solutions and use them promptly.
Loss of biological activity	- Improper storage of stock solutions.- Multiple freeze-thaw cycles.- Degradation in aqueous solution.	- Store stock solutions at -80°C for long-term storage and at -20°C for short-term.[3]- Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles.- Prepare aqueous solutions fresh for each experiment and use them within the same day. [1]
Inconsistent experimental results	- Inaccurate concentration due to solvent evaporation.- Degradation of the compound.	- Ensure vials are tightly sealed to prevent solvent evaporation.- Follow recommended storage and handling procedures to minimize degradation.- Prepare fresh dilutions from a stable stock solution for each experiment.

Experimental Protocols

Protocol for Preparing an Aqueous Working Solution from Methyl Acetate

- Aliquot the Supplied Solution: In a chemical fume hood, carefully transfer a precise volume of the **5-trans U-46619** solution in methyl acetate to a clean glass vial.
- Evaporate the Solvent: Using a gentle stream of inert gas (e.g., nitrogen), evaporate the methyl acetate until a thin film of the compound remains at the bottom of the vial.^[1] Avoid overheating the sample.
- Reconstitute in Aqueous Buffer: Immediately add the desired volume of the pre-warmed aqueous buffer (e.g., PBS, pH 7.2) to the vial to achieve the target concentration.^[1]
- Ensure Complete Dissolution: Gently vortex or sonicate the solution to ensure the compound is fully dissolved. Visually inspect for any undissolved particulate matter.
- Use Promptly: Use the freshly prepared aqueous solution in your experiment without delay, as storage for more than one day is not recommended.^[1]

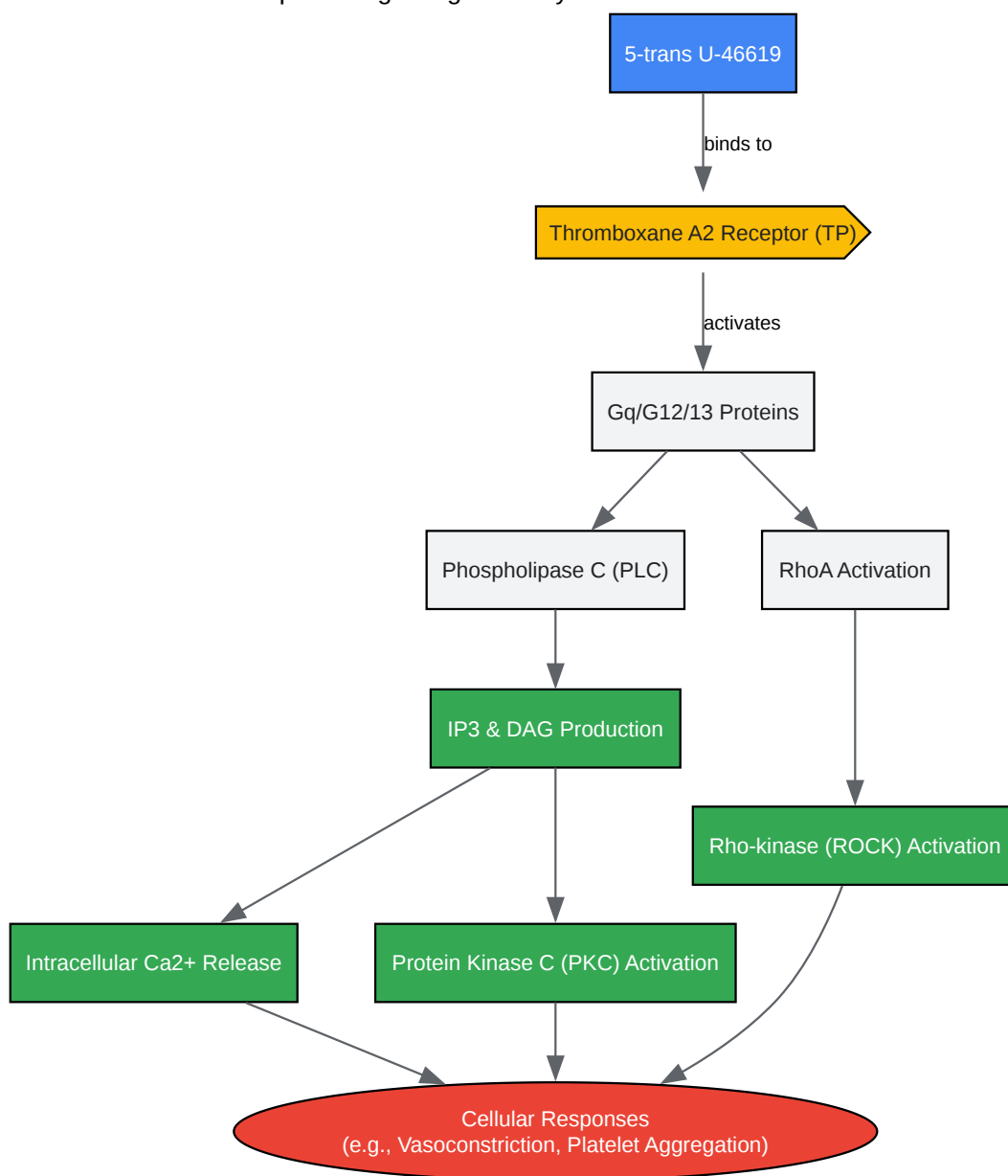
Visualizations



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Caption: Workflow for preparing stock and fresh solutions.

Simplified Signaling Pathway of 5-trans U-46619

[Click to download full resolution via product page](#)Caption: **5-trans U-46619** signaling cascade.

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